

Bonvalotidine A CAS number and chemical formula

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Compound of Interest

Compound Name: *Bonvalotidine A*

Cat. No.: *B15094012*

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Bonvalotidine A: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bonvalotidine A is a C19-diterpenoid alkaloid that has been isolated from the roots of *Delphinium bonvalotii* Franch. As a member of the diterpenoid alkaloid class of natural products, it represents a complex chemical scaffold that is of interest to researchers in the fields of natural product chemistry, medicinal chemistry, and pharmacology. This document provides a concise summary of the available technical information for **Bonvalotidine A**.

Chemical and Physical Properties

A summary of the key chemical identifiers for **Bonvalotidine A** is provided in the table below.

Property	Value
CAS Number	929019-25-0
Chemical Formula	C27H41NO8

Biological Activity and Therapeutic Potential

To date, the scientific literature does not contain detailed studies on the specific biological activities or mechanism of action of **Bonvalotidine A**. However, compounds isolated from the Delphinium genus, to which the source of **Bonvalotidine A** belongs, have been reported to exhibit a range of pharmacological properties. These activities include anti-inflammatory, analgesic, and antimicrobial effects. The complex structures of diterpenoid alkaloids have made them attractive targets for drug discovery programs.

Further research is required to determine the specific biological profile of **Bonvalotidine A**.

Experimental Protocols

Detailed experimental protocols for the synthesis, biological evaluation, or mechanism of action studies of **Bonvalotidine A** are not currently available in the public domain. The initial isolation from *Delphinium bonvalotii* suggests that standard chromatographic techniques were likely employed for its purification.

Signaling Pathways

There is no information available in the scientific literature regarding the signaling pathways that may be modulated by **Bonvalotidine A**.

Future Directions

The unique chemical structure of **Bonvalotidine A** warrants further investigation to elucidate its potential pharmacological activities. Future research efforts could focus on:

- Total synthesis of **Bonvalotidine A** to enable further biological studies.
- Screening for a wide range of biological activities, including but not limited to anti-inflammatory, analgesic, cytotoxic, and antimicrobial properties.
- Mechanism of action studies to identify the molecular targets and signaling pathways affected by **Bonvalotidine A**.

The development of a synthetic route and a deeper understanding of its pharmacological profile will be crucial in determining the therapeutic potential of this natural product.

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